

# Elucidation of 25-Hydroxy Vitamin D3 3,3'-Biotinylaminopropyl Ether: A Technical Guide

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## Compound of Interest

Compound Name: 25-Hydroxy Vitamin D3 3,3'-  
Biotinylaminopropyl Ether

Cat. No.: B583323

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure elucidation of **25-Hydroxy Vitamin D3 3,3'-Biotinylaminopropyl Ether**, a key biotinylated derivative of a major vitamin D metabolite. This document outlines the synthetic pathway, details established experimental protocols for its characterization, and presents relevant data in a structured format for scientific and research applications.

## Chemical Identity and Properties

**25-Hydroxy Vitamin D3 3,3'-Biotinylaminopropyl Ether** is a derivative of 25-hydroxyvitamin D3 where a biotinylaminopropyl ether moiety is attached at the C-3 hydroxyl position. This modification introduces a biotin tag, enabling its use in various biochemical assays that rely on the high-affinity interaction between biotin and streptavidin or avidin.

Property	Value	Source
Chemical Name	[3aS-(3a $\alpha$ ,4 $\beta$ ,6a $\alpha$ )]-Hexahydro-N-[3-[[[(3 $\beta$ ,5Z,7E)-25-hydroxy-9,10-secocholesta-5,7,10(19)-trien-3-yl]oxy]propyl]-2-oxo-1H-thieno[3,4-d]imidazole-4-pentanamide	CymitQuimica
CAS Number	193278-59-0	ChemScene
Molecular Formula	C <sub>40</sub> H <sub>65</sub> N <sub>3</sub> O <sub>4</sub> S	MedchemExpress.com
Molecular Weight	684.03 g/mol	MedchemExpress.com

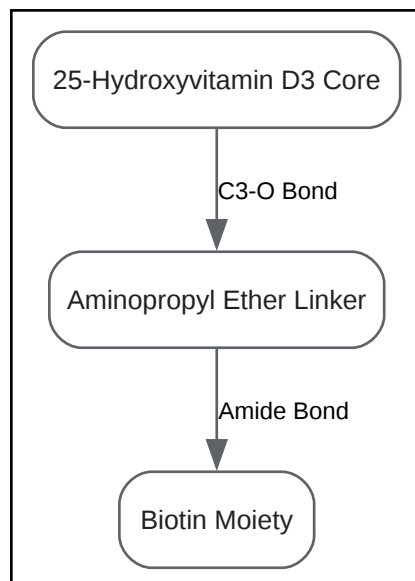
## Synthetic Pathway and Structure Elucidation Workflow

The synthesis of **25-Hydroxy Vitamin D3 3,3'-Biotinylaminopropyl Ether** is a two-step process. The first step involves the synthesis of the key intermediate, 25-Hydroxy Vitamin D3 3,3'-Aminopropyl Ether. This is followed by the biotinylation of the primary amine of this intermediate. The structure of the final compound is confirmed through a combination of spectroscopic techniques.

## Synthetic and Elucidation Workflow



## Key Structural Moieties



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